

Personal protective equipment for handling 1-Allyl-3-(2-hydroxyethyl)-2-thiourea

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Compound of Interest

Compound Name:	1-Allyl-3-(2-hydroxyethyl)-2-thiourea
Cat. No.:	B091990

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Essential Safety and Handling Guide for 1-Allyl-3-(2-hydroxyethyl)-2-thiourea

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Allyl-3-(2-hydroxyethyl)-2-thiourea** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Identification and Safety Summary

1-Allyl-3-(2-hydroxyethyl)-2-thiourea is a chemical that requires careful handling due to its potential health effects. It is classified as causing skin irritation, serious eye irritation, and possible respiratory irritation.[1][2][3] Some sources also classify N-Allylthiourea, a related compound, as toxic if swallowed.

Signal Word: Warning[1][2]

Primary Hazards:

- Causes skin irritation.[1][2]
- Causes serious eye irritation.[1][2]

- May cause respiratory irritation.[\[1\]](#)

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **1-Allyl-3-(2-hydroxyethyl)-2-thiourea**. Consistent use of appropriate PPE is critical to prevent exposure.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles (European Standard EN 166)	Protects against splashes and dust, preventing serious eye irritation. [1]
Hand Protection	Protective gloves	Prevents direct skin contact and subsequent irritation. [1]
Skin and Body	Long-sleeved clothing and a lab coat	Minimizes the risk of accidental skin exposure. [1]
Respiratory	Use in a well-ventilated area. A NIOSH/MSHA or European Standard EN 136 approved respirator is recommended for large-scale operations or when dust may be generated.	Protects against inhalation of dust, which can cause respiratory irritation. [1][4]

Operational Handling Protocol: A Step-by-Step Guide

This protocol outlines the key steps for the safe handling of **1-Allyl-3-(2-hydroxyethyl)-2-thiourea** from receipt to disposal.

1. Preparation and Engineering Controls:

- Ensure a well-ventilated work area, preferably a chemical fume hood.[\[4\]](#)
- Verify that an eyewash station and safety shower are readily accessible.[\[3\]](#)

- Keep the container of **1-Allyl-3-(2-hydroxyethyl)-2-thiourea** tightly closed when not in use.
[\[1\]](#)

2. Donning Personal Protective Equipment (PPE):

- Before handling the chemical, put on all required PPE as detailed in the table above.

3. Weighing and Dispensing:

- Handle the solid material carefully to avoid the formation of dust.[\[1\]](#)
- If transferring the substance, do so in a designated area with minimal air currents.

4. During Use:

- Avoid all personal contact, including inhalation.[\[5\]](#)
- Do not eat, drink, or smoke in the area where the chemical is handled.
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[6\]](#)

5. Spills and Emergency Procedures:

- In case of a spill, evacuate the area and prevent dust from spreading.
- For small spills, sweep up the solid material and place it into a suitable, labeled container for disposal.[\[1\]](#)
- Avoid allowing the substance to enter drains.
- In case of skin contact, immediately wash the affected area with plenty of soap and water.[\[1\]](#)
- If the substance gets into the eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[\[1\]](#)
- If inhaled, move the person to fresh air and keep them comfortable for breathing.[\[1\]](#)
- In case of ingestion, rinse the mouth with water and seek immediate medical attention.

Storage and Disposal Plan

Proper storage and disposal are crucial to maintaining a safe laboratory environment.

Storage:

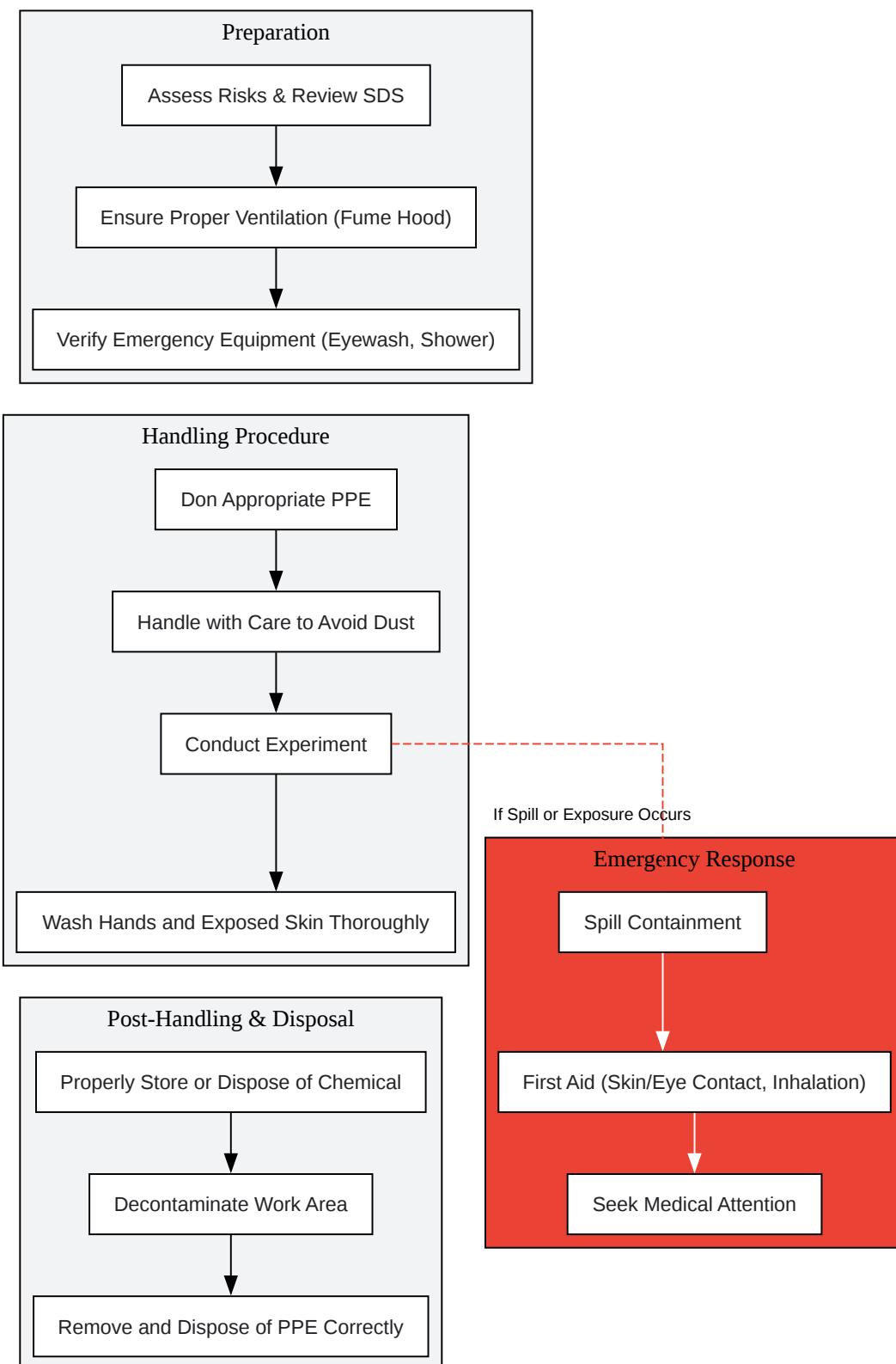
- Store in a cool, dry, and well-ventilated place.[1][7]
- Keep the container tightly closed to prevent contamination and exposure.[1]
- Store away from incompatible materials such as strong oxidizing agents.[8]

Disposal:

- Dispose of the chemical and its container as hazardous waste.[9]
- All waste disposal must be conducted in accordance with local, state, and federal regulations.[5]
- Do not mix with other waste. Leave the chemical in its original container for disposal.
- Contaminated packaging should be handled in the same manner as the substance itself.[9]

Safe Handling Workflow

The following diagram illustrates the logical flow of the safe handling procedure for **1-Allyl-3-(2-hydroxyethyl)-2-thiourea**.

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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. fishersci.com [fishersci.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. fishersci.com [fishersci.com]
- 7. Page loading... [wap.guidechem.com]
- 8. 1-ALLYL-3-(2-HYDROXYETHYL)-2-THIOUREA CAS#: 105-81-7 [m.chemicalbook.com]
- 9. carlroth.com [carlroth.com]
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